

Preparation of L-Glutamine Stock Solution (200 mM) for Cell Culture

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Compound of Interest

Compound Name: *L-Glutamine*

Cat. No.: *B1678982*

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Application Note & Protocol

Introduction

L-glutamine, an essential amino acid, is a critical component of cell culture media, serving as a primary energy source and participating in the synthesis of proteins and nucleic acids.^{[1][2]} Due to its instability in liquid media, where it can degrade into byproducts toxic to cells like ammonia, **L-glutamine** is typically prepared as a concentrated stock solution, stored frozen, and added to the culture medium immediately before use.^{[1][2]} This document provides a detailed protocol for the preparation of a 200 mM **L-glutamine** stock solution, a concentration widely used in cell culture applications.^{[1][3]}

Quantitative Data Summary

The following table summarizes key quantitative parameters for the preparation and storage of **L-glutamine** stock solutions.

Parameter	Value	Notes
Molecular Weight	146.14 g/mol	
Solubility in Water	36 mg/mL at 25°C	Can be increased with temperature. [1] [4]
Recommended Solvents	Cell culture grade water, 0.85% Saline	[1] [4]
Common Stock Concentration	200 mM (29.23 mg/mL)	A convenient concentration for easy dilution. [1]
Typical Working Concentration	2 - 8 mM	Varies depending on the cell line and medium. [1] [5]
Storage of Powder	15-30°C	L-glutamine powder is stable at room temperature. [1] [6]
Storage of Stock Solution	-20°C	Stable for several months when frozen. [1] [5]
Sterilization Method	Sterile filtration (0.22 µm filter)	Do not autoclave, as heat degrades L-glutamine. [1] [4]

Experimental Protocol

This protocol describes the preparation of 100 mL of a 200 mM **L-glutamine** stock solution.

Materials:

- **L-Glutamine** powder (cell culture grade)
- Cell culture grade water or 0.85% saline solution
- Sterile beaker or flask (250 mL)
- Sterile magnetic stir bar
- Sterile 100 mL graduated cylinder or volumetric flask

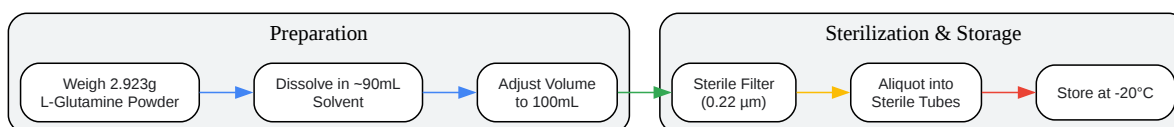
- Sterile 0.22 μm syringe filter
- Sterile syringe (e.g., 50 mL or 100 mL)
- Sterile conical tubes or cryovials for aliquoting

Procedure:

- Preparation of Workspace: All steps must be performed in a sterile environment, such as a laminar flow hood, to maintain the sterility of the stock solution.[\[1\]](#)
- Weighing **L-Glutamine**: Using an analytical balance, accurately weigh 2.923 g of **L-glutamine** powder.[\[1\]](#)
- Dissolving **L-Glutamine**:
 - Pour approximately 90 mL of cell culture grade water or 0.85% saline into the sterile beaker or flask containing a sterile magnetic stir bar.[\[1\]](#)[\[4\]](#)
 - Slowly add the weighed **L-glutamine** powder to the solvent while stirring.[\[1\]](#)
 - Continue to stir until the **L-glutamine** is completely dissolved. The resulting solution should be clear and colorless.[\[1\]](#)
- Adjusting the Final Volume:
 - Carefully transfer the dissolved **L-glutamine** solution to a 100 mL sterile graduated cylinder or volumetric flask.[\[1\]](#)[\[4\]](#)
 - Add cell culture grade water or 0.85% saline to bring the final volume to 100 mL.[\[1\]](#)[\[4\]](#)
- Sterile Filtration:
 - Crucially, do not autoclave the **L-glutamine** solution as heat will cause it to degrade.[\[1\]](#)[\[4\]](#)
 - Draw the **L-glutamine** solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.[\[1\]](#)[\[4\]](#)

- Filter the solution into a sterile container, such as a 150 mL sterile conical tube.[1]
- Aliquoting and Storage:
 - Dispense the sterile 200 mM **L-glutamine** stock solution into smaller, sterile, and clearly labeled aliquots (e.g., 5 or 10 mL cryovials or conical tubes).[1] This prevents repeated freeze-thaw cycles which can lead to a loss of activity.[7]
 - Store the aliquots at -20°C.[1][5] The frozen solution is stable for several months.[1][4]

Workflow Diagram



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Caption: Workflow for preparing a 200 mM **L-glutamine** stock solution.

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